

2,6-Dichloro-4-ethylphenol: A Technical Health and Safety Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dichloro-4-ethylphenol

Cat. No.: B15111565

[Get Quote](#)

Disclaimer: No specific Safety Data Sheet (SDS) for **2,6-Dichloro-4-ethylphenol** (CAS No. 7495-69-4) was found in the available public domain. The following information is compiled from the PubChem entry for this compound and extrapolated from the safety data sheets of structurally similar chemicals, including 2,6-Dichlorophenol and 2,6-Dichloro-4-methylphenol. This guide is intended for informational purposes for researchers, scientists, and drug development professionals and should be supplemented with professional safety assessments.

Chemical and Physical Properties

This section summarizes the known and computed physical and chemical properties of **2,6-Dichloro-4-ethylphenol**.^[1]

Property	Value	Source
Molecular Formula	C ₈ H ₈ Cl ₂ O	PubChem[1]
Molecular Weight	191.05 g/mol	PubChem[1]
IUPAC Name	2,6-dichloro-4-ethylphenol	PubChem[1]
CAS Number	7495-69-4	PubChem[1]
Computed XLogP3	3.6	PubChem[1]
Computed Hydrogen Bond Donor Count	1	PubChem[1]
Computed Hydrogen Bond Acceptor Count	1	PubChem[1]
Computed Rotatable Bond Count	1	PubChem[1]

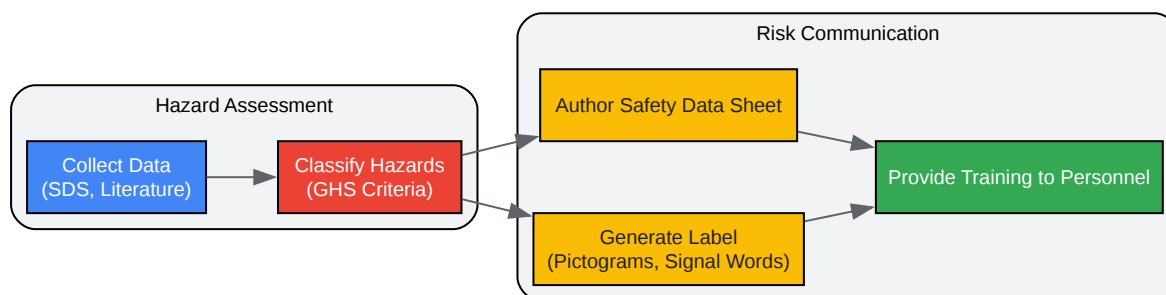
Hazard Identification and GHS Classification

A definitive GHS classification for **2,6-Dichloro-4-ethylphenol** is not available. However, based on the classification of analogous compounds like 2,6-Dichlorophenol and 2,6-Dichloro-4-methylphenol, the following hazards should be anticipated.

Anticipated GHS Classification:

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	Harmful if swallowed. [2]
Skin Corrosion/Irritation	Category 1B / 2	Danger / Warning	Causes severe skin burns and eye damage. / Causes skin irritation.[2][3]
Serious Eye Damage/Eye Irritation	Category 1	Danger	Causes serious eye damage.[2]
Specific target organ toxicity — Single exposure	Category 3	Warning	May cause respiratory irritation.[2]

Hazard Communication Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for Hazard Assessment and Communication.

Toxicological Data (Based on Analogues)

No specific toxicological data for **2,6-Dichloro-4-ethylphenol** is available. The following table presents data for a closely related compound, 2,6-Dichlorophenol.

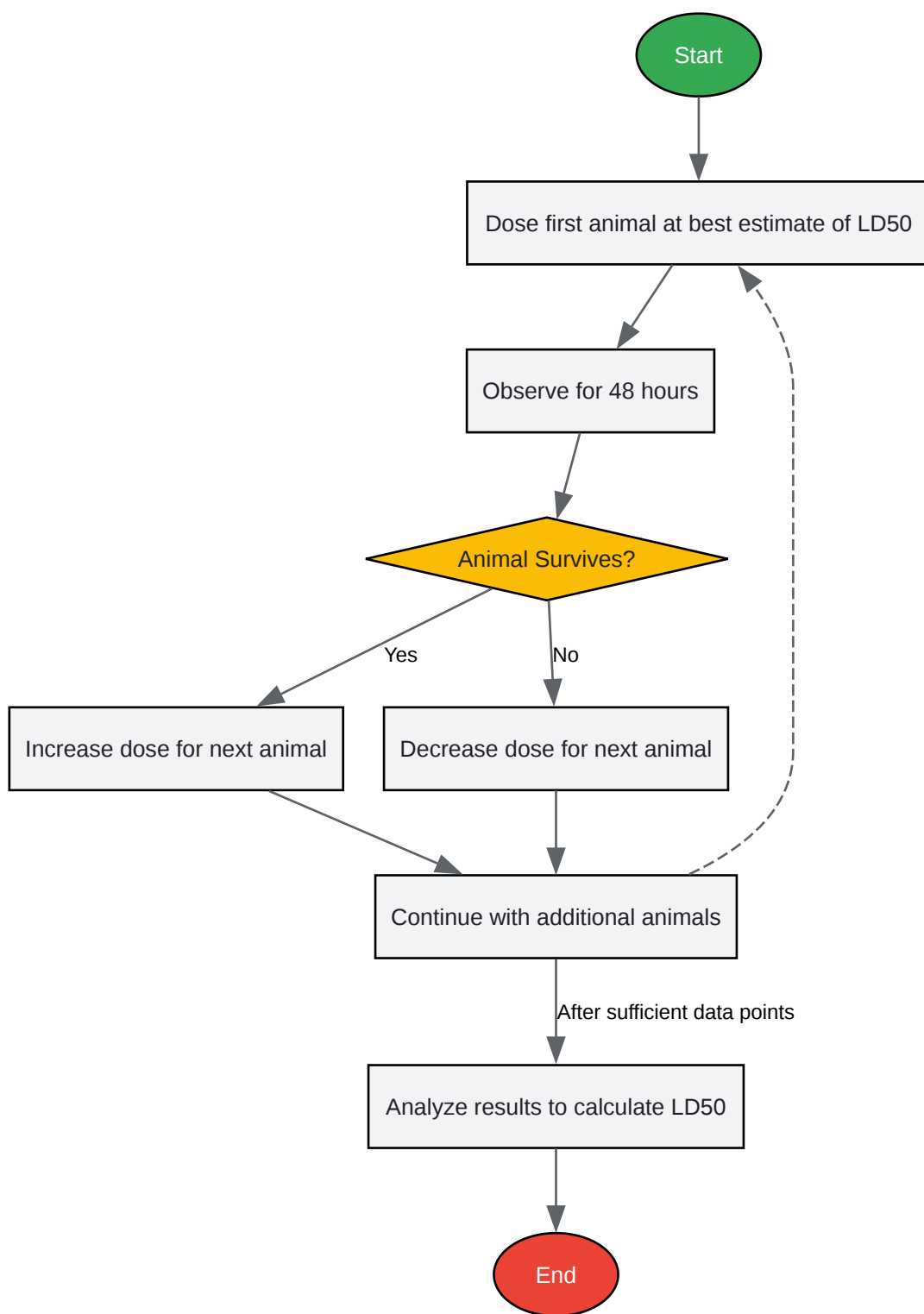
Parameter	Species	Route	Value	Reference
LD50	Rat	Intraperitoneal	390 mg/kg	CDH Fine Chemical[3]

Note: This data is for 2,6-Dichlorophenol and should be used as an estimate of the potential toxicity of **2,6-Dichloro-4-ethylphenol**.

Experimental Protocols

Detailed experimental protocols for **2,6-Dichloro-4-ethylphenol** are not available. The following represents a generalized protocol for determining acute oral toxicity, which would be a necessary experiment to establish a key health and safety parameter.

Generalized Protocol for Acute Oral Toxicity (Up-and-Down Procedure)



[Click to download full resolution via product page](#)

Caption: Generalized workflow for an acute oral toxicity study.

Handling and Storage

Based on the data for similar chlorinated phenols, the following handling and storage procedures are recommended.

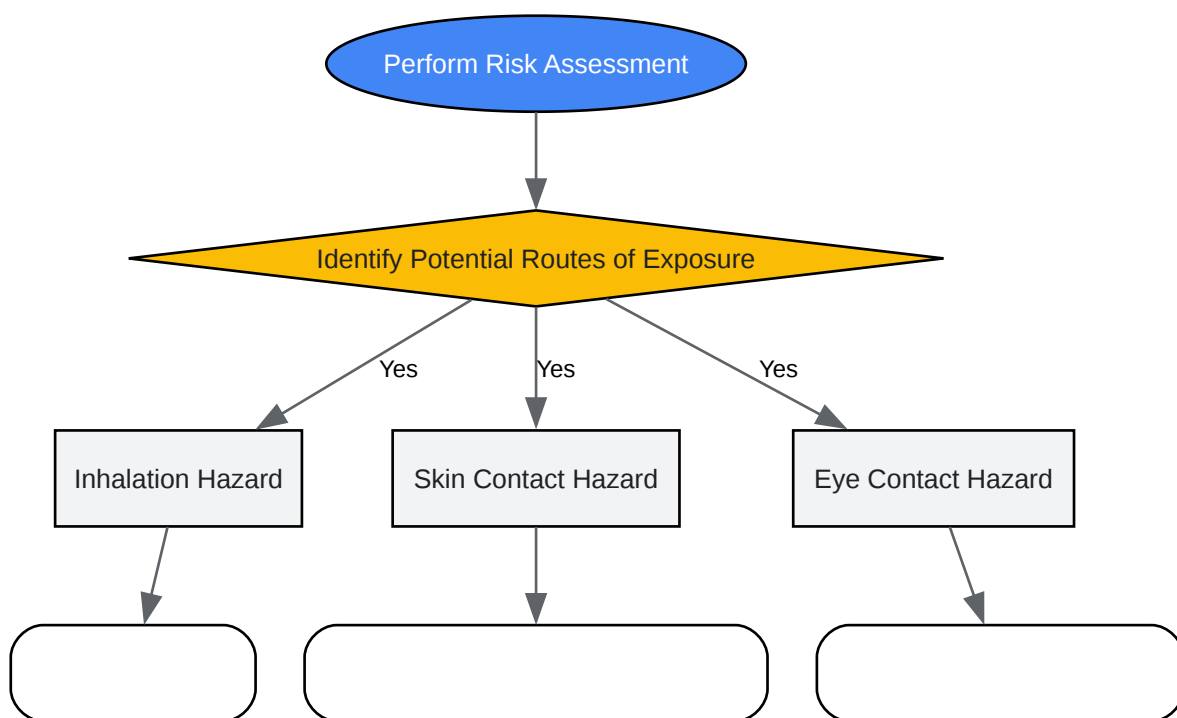
Aspect	Recommendation
Handling	Use in a well-ventilated area or under a chemical fume hood. Avoid breathing dust, vapor, mist, or gas. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[3]
Storage	Store in a cool, dry, well-ventilated place. Keep container tightly closed. Store away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.[3]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **2,6-Dichloro-4-ethylphenol**, based on the requirements for analogous compounds.

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield. [3]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure.[3]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.

PPE Selection Logic



[Click to download full resolution via product page](#)

Caption: Logic for selecting appropriate Personal Protective Equipment.

First Aid Measures

In case of exposure, the following first aid measures, derived from data on similar compounds, should be taken.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[3]

Fire-Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards	May emit toxic fumes of carbon monoxide, carbon dioxide, and hydrogen chloride under fire conditions.[3]
Protective Equipment	Wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Consult local, regional, and national hazardous waste regulations to ensure

complete and accurate classification and disposal.

In conclusion, while a specific health and safety data sheet for **2,6-Dichloro-4-ethylphenol** is not readily available, a conservative approach based on the known properties of this molecule and the documented hazards of its close chemical analogues provides a solid foundation for safe handling and use in a research and development setting. It is imperative to treat this compound with the precautions outlined for corrosive, toxic, and irritating chemicals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,6-Dichloro-4-ethylphenol | C₈H₈Cl₂O | CID 348454 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,6-Dichloro-4-methylphenol | C₇H₆Cl₂O | CID 17077 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [2,6-Dichloro-4-ethylphenol: A Technical Health and Safety Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15111565#2-6-dichloro-4-ethylphenol-health-and-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com